

Application Note: Scalable Manufacturing of 2-(1-Piperazinyl)-5-propylPyrimidine

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Compound of Interest

Compound Name: 2-(1-piperazinyl)-5-propylPyrimidine

Cat. No.: B13669680

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Executive Summary

This application note details the process development and scale-up procedures for **2-(1-piperazinyl)-5-propylpyrimidine**, a functionalized pyrimidine scaffold common in serotonergic (5-HT) and dopaminergic ligands.^[1]

While laboratory synthesis often relies on expensive palladium-catalyzed couplings, this guide presents a robust, transition-metal-free linear synthesis optimized for multi-kilogram production.^[1] The route utilizes a nucleophilic aromatic substitution (

) strategy, ensuring cost-effectiveness and minimizing heavy metal impurities in the final API intermediate.

Key Process Features

- **Convergent Strategy:** Utilization of a Vilsmeier-Haack-derived precursor to establish the 5-propyl core.^[1]
- **Green Engineering:** Water-based coupling in the final step to precipitate impurities.^[1]

- Safety by Design: Controlled POCl

chlorination protocols with defined thermal excursion limits.

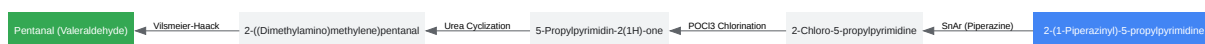
Retrosynthetic Analysis & Strategy

The most scalable disconnection relies on the inherent reactivity of the pyrimidine 2-position towards nucleophiles when activated by a leaving group (Cl).

Strategic Pathway

- C-C Bond Formation: Construction of the 3-carbon backbone via
-formylation of pentanal.[1]
- Cyclization: Condensation with urea to form the stable pyrimidone core.
- Activation: Aromatization and activation via chlorination.
- Coupling: Regioselective

with piperazine.



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Figure 1: Retrosynthetic disconnection showing the linear assembly of the pyrimidine core.[1]

Detailed Experimental Protocols

Stage 1: Synthesis of 2-((Dimethylamino)methylene)pentanal

Objective: Create the reactive 1,3-electrophilic species for ring closure. Reaction Type: Vilsmeier-Haack Formylation / Enaminone formation.[1]

Materials:

- Pentanal (Valeraldehyde): 1.0 eq
- DMF-DMA (N,N-Dimethylformamide dimethyl acetal): 1.1 eq[1]
- Alternative (Scale-up): DMF / POCl
(Vilsmeier reagent) or Ethyl formate / NaH.
- Solvent: Toluene (anhydrous).

Protocol (100g Scale):

- Charge Pentanal (86.1 g, 1.0 mol) and Toluene (400 mL) into a 2L reactor under N .
- Add DMF-DMA (131.0 g, 1.1 mol) dropwise over 45 minutes, maintaining internal temperature C.
- Heat the mixture to reflux (110[°]C) for 12 hours.
 - Process Control: Monitor methanol evolution. Use a Dean-Stark trap if necessary to drive equilibrium, though DMF-DMA usually drives this via methanol loss.[1]
- Concentrate the reaction mixture under reduced pressure (50 mbar, 60[°]C) to remove toluene and residual methanol.
- Yield: The residue is a yellow-orange oil (approx. 130-140g) used directly in Stage 2.[1]
 - Checkpoint:
H NMR should show the vinyl proton doublet at
~7.0-7.5 ppm.[1]

Stage 2: Cyclization to 5-Propylpyrimidin-2(1H)-one

Objective: Construct the pyrimidine ring. Critical Quality Attribute (CQA): Moisture control is vital to prevent hydrolysis of the enaminone before cyclization.

Materials:

- Stage 1 Intermediate: 1.0 eq
- Urea: 1.2 eq
- HCl (conc.): 1.5 eq
- Ethanol (Absolute): 5 Vol

Protocol:

- Dissolve the Stage 1 oil in Ethanol (500 mL).
- Add Urea (72 g, 1.2 mol) and conc. HCl (125 mL) carefully.
- Heat to reflux for 6-8 hours. The solution will darken.
- Cool to 5°C. Neutralize with 50% NaOH solution to pH 7-8.
- Crystallization: The product often precipitates upon cooling and neutralization. If not, evaporate ethanol to 20% volume and add water.
- Filter the solid, wash with cold water (2 x 100 mL) and acetone (50 mL).
- Dry in a vacuum oven at 50°C.
 - Target Yield: 65-75% over two steps.
 - Appearance: Off-white to pale yellow solid.^[1]

Stage 3: Activation to 2-Chloro-5-propylpyrimidine

Objective: Convert the hydroxypyrimidine to the chloropyrimidine.^[1] Safety Warning: POCl

is highly corrosive and reacts violently with water.

Materials:

- 5-Propylpyrimidin-2(1H)-one: 1.0 eq[1]
- Phosphorus Oxychloride (POCl₃): 4.0 eq (Solvent & Reagent)
- Catalyst: N,N-Diethylaniline (0.1 eq) - optional, accelerates reaction.[1]

Protocol:

- Charge 5-Propylpyrimidin-2(1H)-one (50 g) into a dry, glass-lined reactor.
- Cool to 0°C. Slowly add POCl₃ (135 mL) via addition funnel. Exotherm expected.
- Add N,N-Diethylaniline (5 mL).
- Heat slowly to reflux (105°C). Stir for 3-4 hours.
 - End-point: HPLC analysis showing <1% starting material.
- Quench (Critical):
 - Cool reaction mass to 25°C.
 - Pour the reaction mixture slowly onto Crushed Ice (500 g) with vigorous stirring. Maintain T < 20°C.
- Extraction: Extract with Dichloromethane (DCM) (3 x 200 mL).
- Wash organic layer with Sat. NaHCO₃ (until pH neutral) and Brine.[2]
- Dry over MgSO₄ and concentrate.

- Yield: 80-90%.[\[1\]](#)
- Stability: Store at 2-8[°]C. Chloropyrimidines can hydrolyze slowly in moist air.[\[1\]](#)

Stage 4: Coupling to 2-(1-Piperazinyl)-5-propylpyrimidine

Objective: Selective mono-amination.[\[1\]](#) Challenge: Preventing the formation of the bis-impurity (1,4-bis(5-propylpyrimidin-2-yl)piperazine).

Materials:

- 2-Chloro-5-propylpyrimidine: 1.0 eq[\[1\]](#)
- Piperazine (Anhydrous): 4.0 eq (Large excess drives mono-substitution)[\[1\]](#)
- Base: K
CO
(1.5 eq)
- Solvent: Water (Green chemistry approach)[\[3\]](#)

Protocol:

- Charge Piperazine (123 g, 4.0 eq) and K
CO
(74 g, 1.5 eq) into Water (300 mL).
- Heat to 50[°]C until dissolved.
- Add 2-Chloro-5-propylpyrimidine (56 g, 0.36 mol) in small portions over 30 minutes.
 - Note: Do not add all at once to avoid localized high concentrations favoring the bis-product.[\[1\]](#)
- Stir at 65[°]C for 2 hours.

- Workup:
 - Cool to 20°C. The bis-impurity (if any) is insoluble in water and can be filtered off.
 - Extract the filtrate with DCM or Chloroform (3 x 150 mL).
 - Note: Piperazine stays in the aqueous phase.
- Wash organic layer with water (2 x 50 mL) to remove traced piperazine.
- Dry (NaSO) and concentrate to obtain the target free base.
- Salt Formation (Optional but recommended for stability): Dissolve in Ethanol, add 1.1 eq HCl in Ethanol/Dioxane. Filter the hydrochloride salt.[\[4\]](#)

Process Safety & Engineering Controls

Thermal Runaway Risks

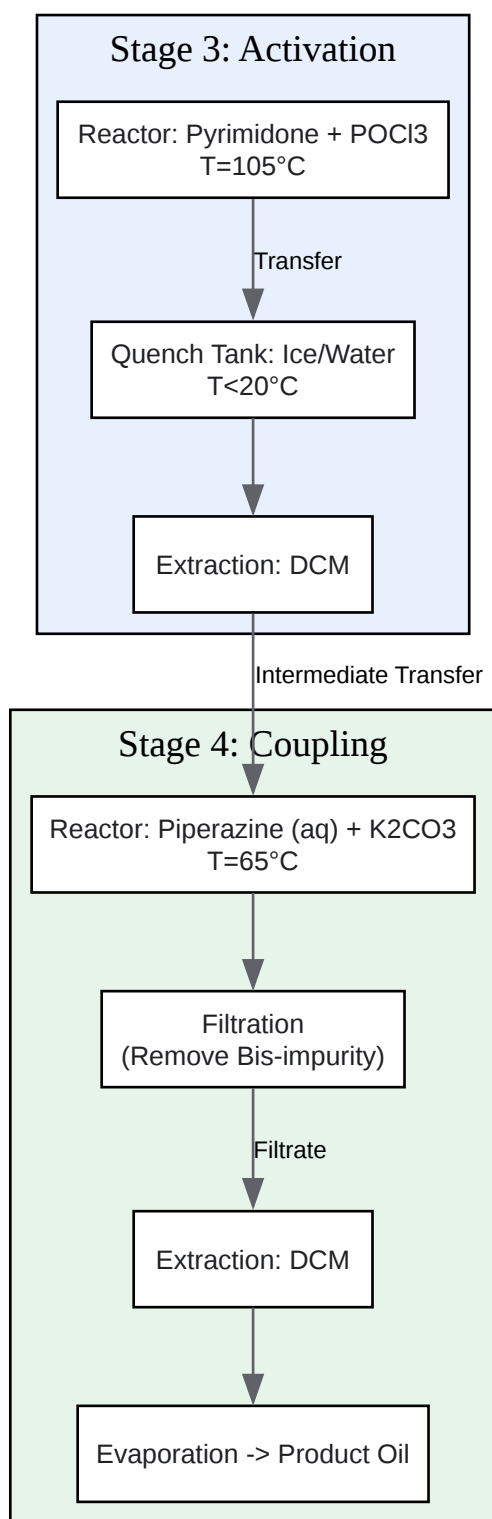
The reaction of chloropyrimidines with amines is exothermic (kJ/mol).[\[1\]](#)

- Control: Dosing of the chloropyrimidine must be rate-limited by the cooling capacity of the reactor.
- Adiabatic Limit: Ensure the reactor jacket can maintain to prevent decomposition.

Impurity Profile & Management

Impurity	Origin	Control Strategy
Bis-adduct	Over-reaction of product with starting material	Use >3.0 eq Piperazine; Keep reaction homogeneous. [1]
Hydroxypyrimidine	Hydrolysis of Chloro-intermediate	Use anhydrous solvents in Stage 3; Store Stage 3 under N [1]
Piperazine	Excess reagent	Water washes during workup (Piperazine logP < 0).

Workflow Diagram



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Figure 2: Process flow diagram highlighting the critical quench and purification steps.

Analytical Specifications

To validate the process, the following specifications should be met for the final intermediate:

- Appearance: Pale yellow viscous oil or white solid (if salt).

- Purity (HPLC):

(Area %).

- Bis-Impurity:

.[\[1\]](#)

- Moisture (KF):

.

- ¹H NMR (CDCl₃

, 400 MHz):

- 8.15 (s, 2H, Pyrimidine H-4,6)

- 3.75 (t, 4H, Piperazine N-CH

)

- 2.90 (t, 4H, Piperazine NH-CH

)

- 2.35 (t, 2H, Propyl

-CH

)

- 1.55 (m, 2H, Propyl

-CH

)

- 0.92 (t, 3H, Propyl CH

)

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